

Application Notes and Protocols for Measuring Camonsertib Target Engagement

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Compound of Interest

Compound Name: Camonsertib

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Introduction

Camonsertib (RP-3500) is a potent and selective oral inhibitor of the Ataxia telangiectasia and Rad3-related (ATR) kinase, a critical regulator of the DNA Damage Response (DDR) pathway. [1] ATR is activated by single-stranded DNA that forms at sites of DNA damage and stalled replication forks, initiating a signaling cascade to promote cell cycle arrest, DNA repair, and cell survival. [2][3] In many cancers, there is an increased reliance on the ATR pathway for survival, making it an attractive therapeutic target. [2] **Camonsertib** is being clinically evaluated in tumors with specific genetic alterations that create vulnerabilities in the DDR pathway. [4]

These application notes provide detailed protocols for various assays to measure the target engagement of **camonsertib** with ATR kinase. The assays described herein are designed to be utilized in preclinical and translational research settings to understand the mechanism of action, confirm target modulation, and identify pharmacodynamic biomarkers for **camonsertib**.

Quantitative Data Summary

The following tables summarize the in vitro and in vivo potency of **camonsertib**.

Assay Type	Parameter	Value	Reference
Biochemical Assay	IC50	1.0 nM	[1]
Cellular Assay (LoVo cells)	IC50	0.33 nM	[1]

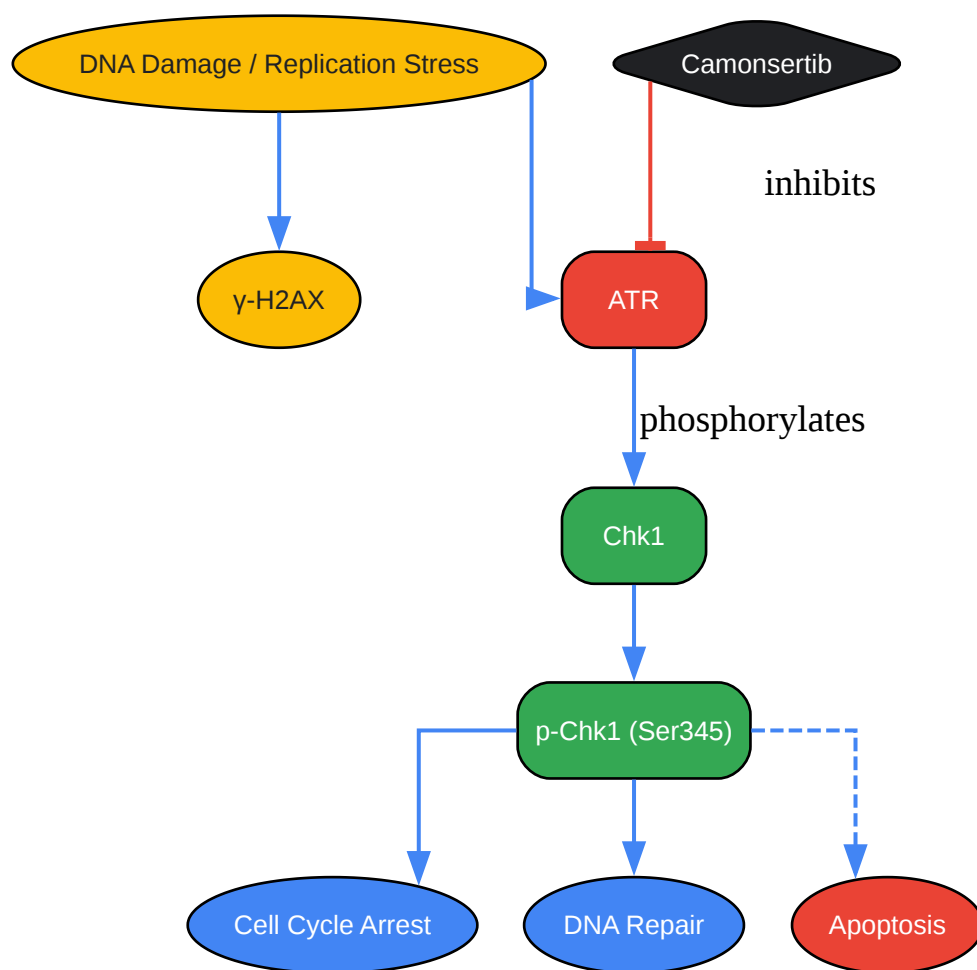
Table 1: In Vitro Potency of **Camonsertib**

Kinase	IC50 (nM)	Selectivity (fold vs. ATR)	Reference
ATR	1.0	-	[1]
mTOR	120	120	[1]
ATM	>2,000	>2,000	[1]
DNA-PK	>2,000	>2,000	[1]
PI3K α	>2,000	>2,000	[1]

Table 2: Kinase Selectivity Profile of **Camonsertib**

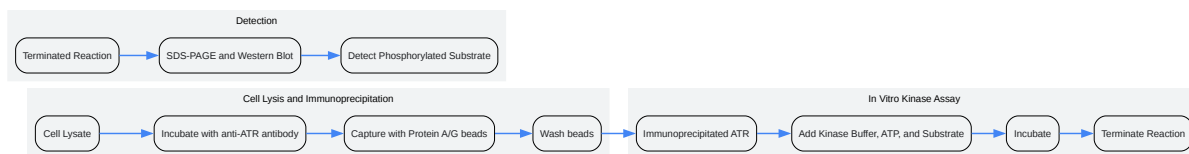
Signaling Pathway and Experimental Workflows

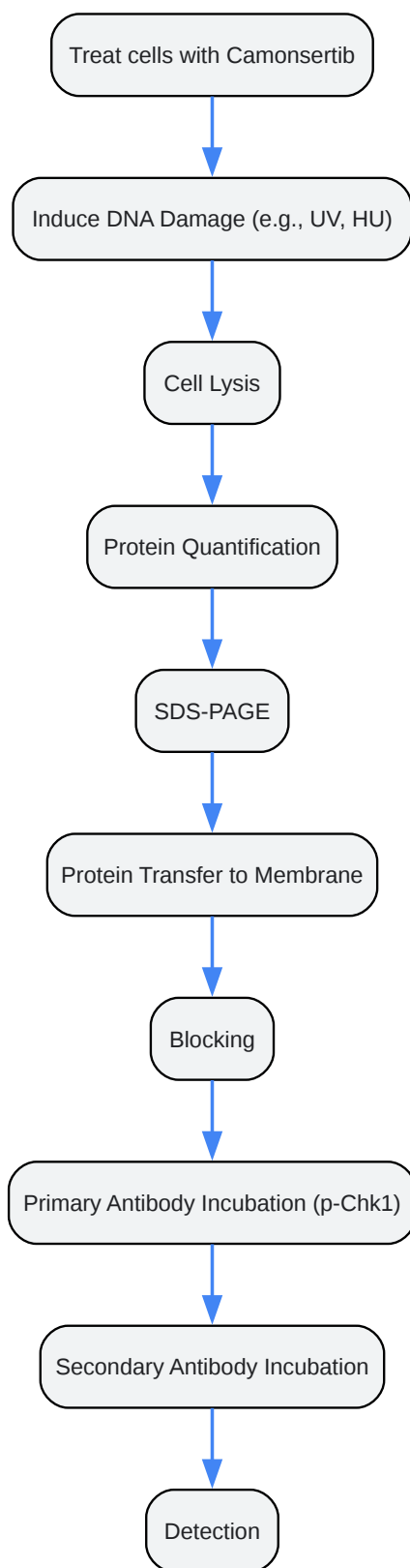
The following diagrams illustrate the ATR signaling pathway and the workflows of the described experimental protocols.



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Caption: ATR Signaling Pathway and Point of Inhibition by **Camonsertib**.





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